

"Methyl 5-amino-4-cyano-3-methylthiophene-2-carboxylate" physical and chemical properties

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Compound of Interest

Compound Name: *Methyl 5-amino-4-cyano-3-methylthiophene-2-carboxylate*

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An In-depth Technical Guide to Methyl 5-amino-4-cyano-3-methylthiophene-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **Methyl 5-amino-4-cyano-3-methylthiophene-2-carboxylate**, a polysubstituted 2-aminothiophene derivative. This document consolidates available data on its molecular structure, spectral characteristics, and synthesis. Furthermore, it explores the potential therapeutic applications of this class of compounds, summarizing the current understanding of their biological activities. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in drug discovery and development.

Chemical and Physical Properties

Methyl 5-amino-4-cyano-3-methylthiophene-2-carboxylate is a member of the thiophene family, characterized by a five-membered aromatic ring containing one sulfur atom.^{[1][2]} Its structure incorporates several functional groups, including an amino group, a cyano group, a

methyl group, and a methyl carboxylate group, which contribute to its specific chemical reactivity and potential for biological interactions.

Tabulated Physical and Chemical Data

The following table summarizes the key physical and chemical properties of **Methyl 5-amino-4-cyano-3-methylthiophene-2-carboxylate**.

Property	Value	Source(s)
IUPAC Name	methyl 5-amino-4-cyano-3-methyl-2-thiophenecarboxylate	[1]
CAS Number	61320-65-8	[1][3]
Molecular Formula	C ₈ H ₈ N ₂ O ₂ S	[1][3]
Molecular Weight	196.23 g/mol	[1][3]
Melting Point	226°C	Fluorochem
Physical Form	Solid	Sigma-Aldrich
InChI Key	PDDIXJQTRLVRCG-UHFFFAOYSA-N	[1]
SMILES	<chem>CC1=C(SC(=C1C#N)N)C(=O)OC</chem>	[1]
Purity	95+%	CookeChem

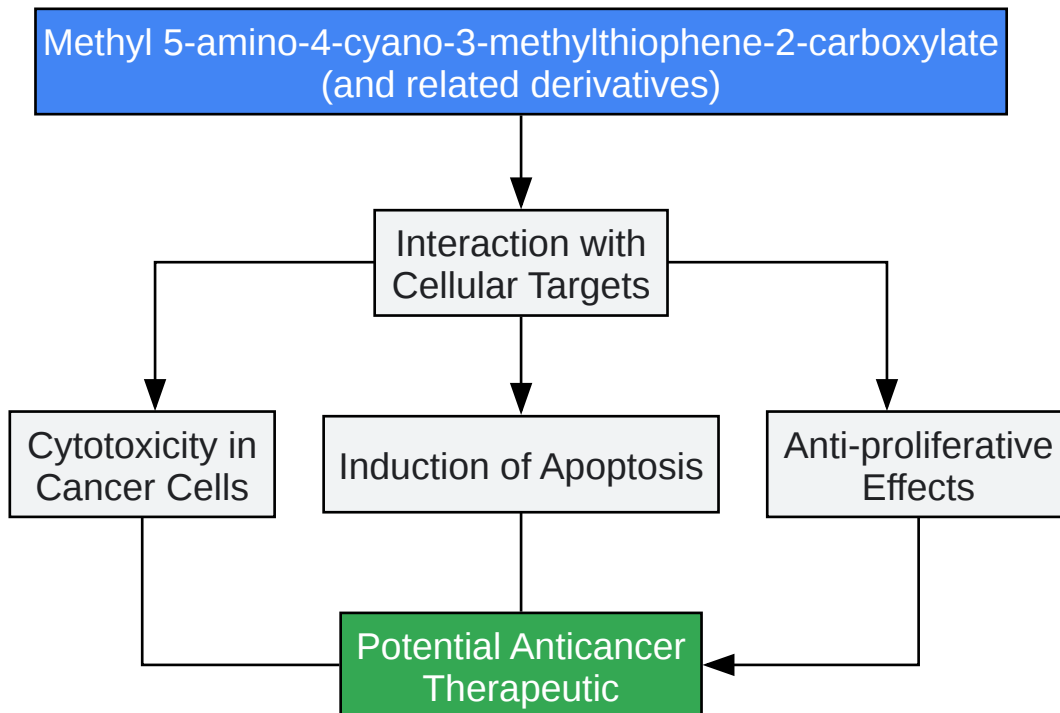
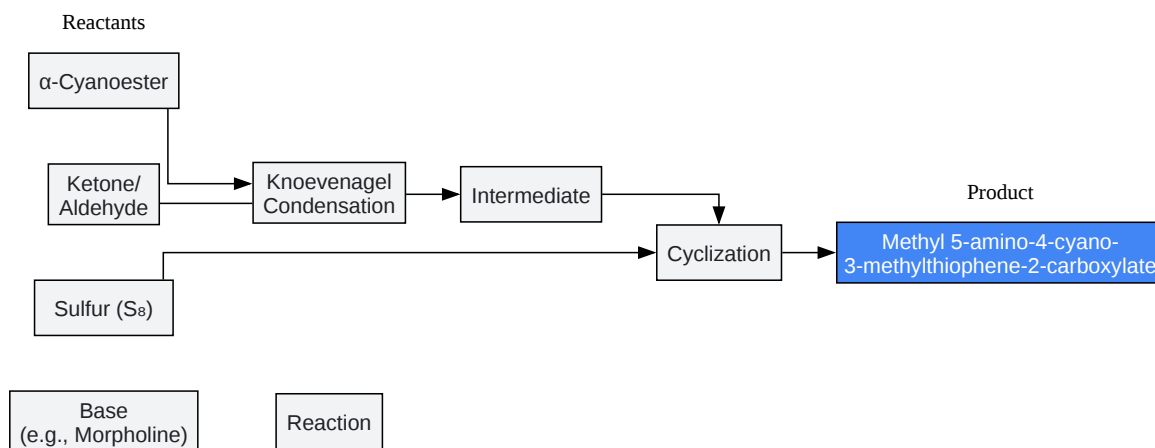
Note: Some properties, such as boiling point and detailed solubility in various solvents, are not readily available in the searched literature and would require experimental determination.

Synthesis

The primary synthetic route to **Methyl 5-amino-4-cyano-3-methylthiophene-2-carboxylate** is the Gewald aminothiophene synthesis. This versatile and widely used multicomponent reaction allows for the formation of polysubstituted 2-aminothiophenes from simple starting materials.[2][4][5]

General Reaction Scheme (Gewald Reaction)

The Gewald reaction involves the condensation of a ketone or aldehyde with an α -cyanoester in the presence of elemental sulfur and a basic catalyst.^{[2][5]}



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References

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